

Personal protective equipment for handling Tris(perfluorophenyl)borane

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Compound of Interest

Compound Name: Tris(perfluorophenyl)borane

Cat. No.: B164928

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Essential Safety and Handling Guide for Tris(perfluorophenyl)borane

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Tris(perfluorophenyl)borane** (CAS No. 1109-15-5). Adherence to these procedures is essential for ensuring laboratory safety and maintaining the integrity of your work.

Chemical and Physical Properties

Tris(perfluorophenyl)borane, also known as BCF, is a powerful Lewis acid widely used in catalysis and organic electronics.^{[1][2]} It is a white, volatile solid that is thermally stable but sensitive to moisture.^{[2][3]}

Property	Data
Chemical Formula	C ₁₈ BF ₁₅
Molecular Weight	511.98 g/mol [4]
Appearance	White to colorless solid[2][5]
Melting Point	126 to 131 °C (259 to 268 °F)[2]
Solubility	Soluble in hexane, chloroform, dichloromethane, toluene, and polar solvents.[5] Forms an adduct with water.[2]
Storage Temperature	Store in a cool, dry place.[4][6] Long-term storage at -20°C or 2-8°C is recommended.[4][6]
Occupational Exposure Limits	OSHA PEL: Not available. NIOSH REL: Not available. ACGIH TLV: Not available.[6]

Hazard Identification and Personal Protective Equipment (PPE)

Tris(perfluorophenyl)borane is classified as hazardous. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[6][7][8] It is also toxic if swallowed.[5][9] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Required PPE:

- **Hand Protection:** Wear chemical-resistant gloves such as Neoprene or nitrile rubber.[4] Gloves must be inspected before use and disposed of properly after handling.[4][10]
- **Eye and Face Protection:** Chemical safety goggles are required.[9] A face shield should be worn over safety glasses when there is a risk of splashing or dust generation.[9][10] Contact lenses should not be worn.[9]
- **Skin and Body Protection:** Wear a lab coat (Nomex® is recommended), long pants, and closed-toe, closed-heel shoes to cover as much skin as possible.[9][10]

- Respiratory Protection: Use only in a well-ventilated area or under an enclosing hood with exhaust ventilation.^{[6][9]} If dust is generated and engineering controls are insufficient, a NIOSH-approved N95 dust mask or a full-face respirator with appropriate cartridges (type ABEK) is required.^{[4][9]}

Operational Plan: Step-by-Step Handling Procedure

All manipulations should be performed under an inert, dry atmosphere (e.g., in a nitrogen-filled glove box) to prevent degradation from moisture.^{[3][5]}

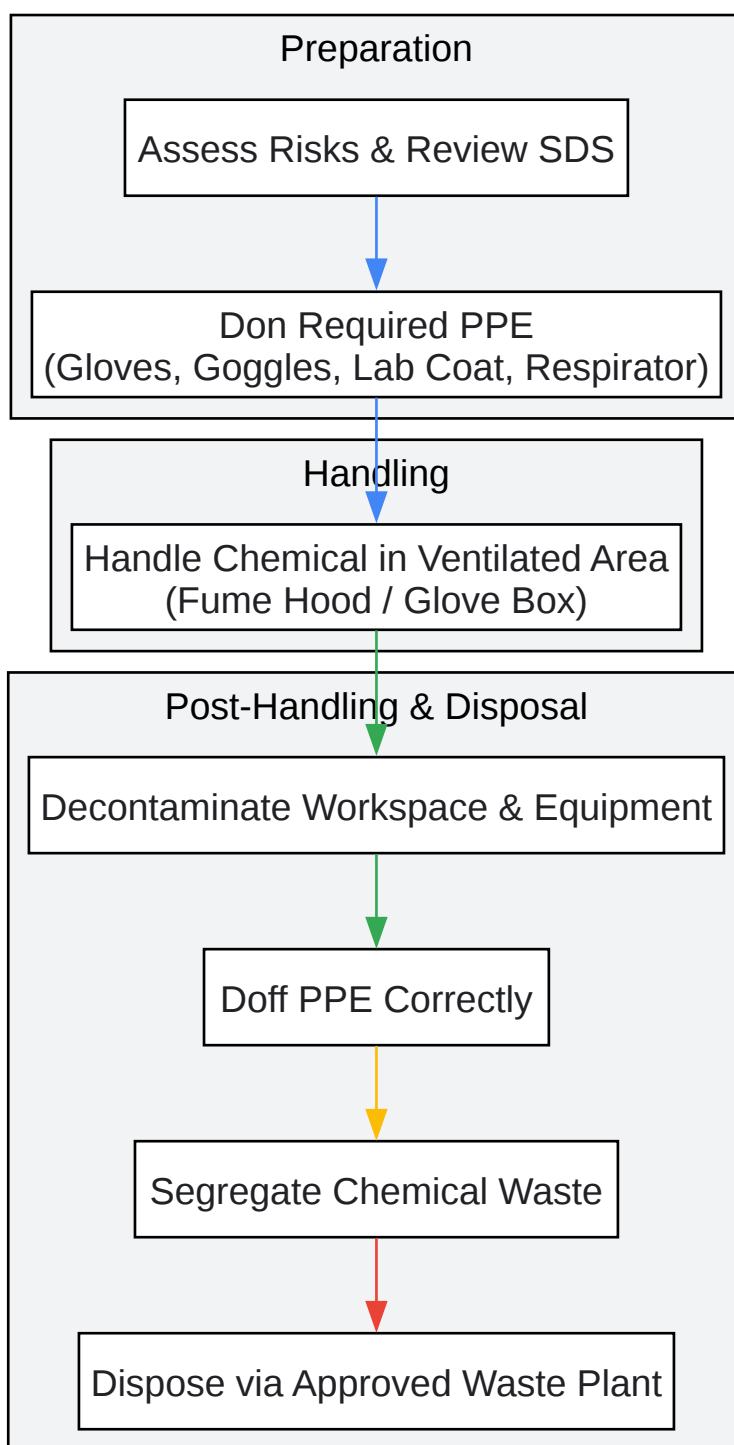
- Preparation:
 - Ensure that an emergency eyewash station and safety shower are immediately accessible.^[9]
 - Designate a specific area for handling **Tris(perfluorophenyl)borane**.
 - Assemble all necessary equipment and reagents before introducing the chemical.
 - Put on all required PPE as listed above.
- Handling the Chemical:
 - Handle the solid in a glove box or a fume hood to minimize inhalation exposure.^{[4][9]}
 - Avoid all personal contact, including inhalation of dust and contact with skin and eyes.^[11]
 - Do not eat, drink, or smoke in the handling area.^{[9][11]}
 - Keep the container tightly closed when not in use.^{[6][9]}
 - Be aware of incompatibilities: **Tris(perfluorophenyl)borane** should not be mixed with strong oxidizing agents, strong acids, or water.^{[8][9]} Explosions have been reported when it is mixed with trialkylaluminum compounds.^[9]
- Post-Handling:

- Wash hands and any exposed skin thoroughly with soap and water after handling and before leaving the work area.[6][9]
- Decontaminate all equipment after use.
- Contaminated clothing should be removed and laundered separately before reuse.[6][9]

Emergency and First Aid Protocols

- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[4][6] If not breathing, give artificial respiration.[6] Seek medical attention if you feel unwell.[4][6]
- Skin Contact: Immediately take off all contaminated clothing.[5] Flush the skin with plenty of running water for at least 15 minutes.[6] Get medical advice if skin irritation occurs.[6]
- Eye Contact: Immediately rinse cautiously with water for several minutes, holding the eyelids open.[5][6] Remove contact lenses if present and easy to do so.[6] Continue rinsing for at least 15 minutes.[6] Seek immediate medical attention.[6][9]
- Ingestion: Do NOT induce vomiting.[6] Rinse mouth with water.[6] Never give anything by mouth to an unconscious person.[9] Call a poison center or doctor immediately.[6][9]

Workflow for Handling Tris(perfluorophenyl)borane



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Caption: Workflow for the safe handling and disposal of **Tris(perfluorophenyl)borane**.

Disposal Plan: Step-by-Step Guidance

Improper disposal of **Tris(perfluorophenyl)borane** can pose environmental hazards.[9] Do not let the product enter drains, waterways, or soil.[5][6]

- Waste Collection:
 - Collect all waste material, including residues and contaminated disposables (e.g., gloves, wipes), in a designated and clearly labeled, sealed container.[11]
 - Use dry clean-up procedures; avoid generating dust.[11]
- Storage of Waste:
 - Store the waste container in a cool, dry, well-ventilated area, away from incompatible materials, pending disposal.
- Final Disposal:
 - All chemical waste must be disposed of through an approved and licensed waste disposal facility.[4][6][9]
 - Follow all local, state, and federal regulations for hazardous waste disposal.[4] Do not attempt to dispose of this chemical in standard laboratory trash or down the sink.

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